

A Technical Guide to the Toxicological Effects of 6PPD-Quinone on Aquatic Life

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Compound of Interest

Compound Name: 6PPD-quinone-d5

Cat. No.: B12402663

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Executive Summary

N-(1,3-dimethylbutyl)-N'-phenyl-p-benzoquinone, commonly known as 6PPD-quinone (6PPD-Q), is a transformation product of the tire antioxidant 6PPD.^{[1][2]} Its emergence in urban stormwater runoff has been identified as the primary cause of "urban runoff mortality syndrome" (URMS), which has led to significant pre-spawn mortality events in coho salmon populations in the Pacific Northwest.^{[3][4][5]} 6PPD-Q is now recognized as one of the most potent aquatic toxicants, exhibiting a remarkable degree of species-specific toxicity. This document provides a comprehensive overview of the current scientific understanding of 6PPD-Q's effects on aquatic life, detailing its quantitative toxicity, the experimental protocols used for its assessment, and its proposed mechanisms of action.

Quantitative Toxicity Data

The toxicity of 6PPD-Q varies dramatically among aquatic species, with certain salmonids exhibiting extreme sensitivity while many other fish and invertebrates are comparatively tolerant. The following tables summarize the acute toxicity data from key studies.

Table 2.1: Acute Toxicity of 6PPD-Quinone to Fish Species

Species	Life Stage	Exposure Duration	Endpoint	Concentration	Reference(s)
Coho Salmon (Oncorhynchus kisutch)	Juvenile	24 hours	LC50	80.4 - 95 ng/L	
Juvenile	24 hours	LC50	41 ng/L		
Juvenile	24 hours	LC10	20.9 ng/L - 29.2 ng/L		
Coastal Cutthroat Trout (O. clarkii clarkii)	All stages	24 hours	LC50	In the ng/L range, similar to Coho	
Brook Trout (Salvelinus fontinalis)	Juvenile	24 hours	LC50	0.59 µg/L (590 ng/L)	
White-spotted Char (S. leucomaenis pluvius)	Juvenile	24 hours	LC50	0.51 µg/L (510 ng/L)	
Rainbow Trout (O. mykiss)	Juvenile	96 hours	LC50	~1.96 µg/L (1960 ng/L)	
Chinook Salmon (O. tshawytscha)	Juvenile	24 hours	LC50	>25 µg/L	
Juvenile	24 hours	LC10	20.9 µg/L		
Sockeye Salmon (O. nerka)	Juvenile	24 hours	LC50	>50 µg/L	
Atlantic Salmon	Alevin (sac fry)	48 hours	LC50	>5.75 µg/L	

(Salmo salar)

Brown Trout (Salmo trutta)	Alevin (sac fry)	48 hours	LC50	>5.75 µg/L
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Table 2.2: Acute Toxicity of 6PPD-Quinone to Aquatic Invertebrates

Species	Life Stage	Exposure Duration	Endpoint	Concentration (µg/L)	Reference(s)
Water Flea (Daphnia magna)	Juvenile	48 hours	LC50	55	
Juvenile	-	NOEC	42 - 46		
Amphipod (Hyaella azteca)	-	96 hours	LC50	6	
-	-	NOEC	43		
Burrowing Mayfly (Hexagenia spp.)	Larval	-	NOEC	232	
Ramshorn Snail (Planorbella pilsbryi)	Embryo	-	NOEC	11.7	
Washboard Mussel (Megaloniaias nervosa)	Adult	-	NOEC	17.9	
Amphipod (Parhyale hawaiiensis)	-	96 hours	LC50	>500	

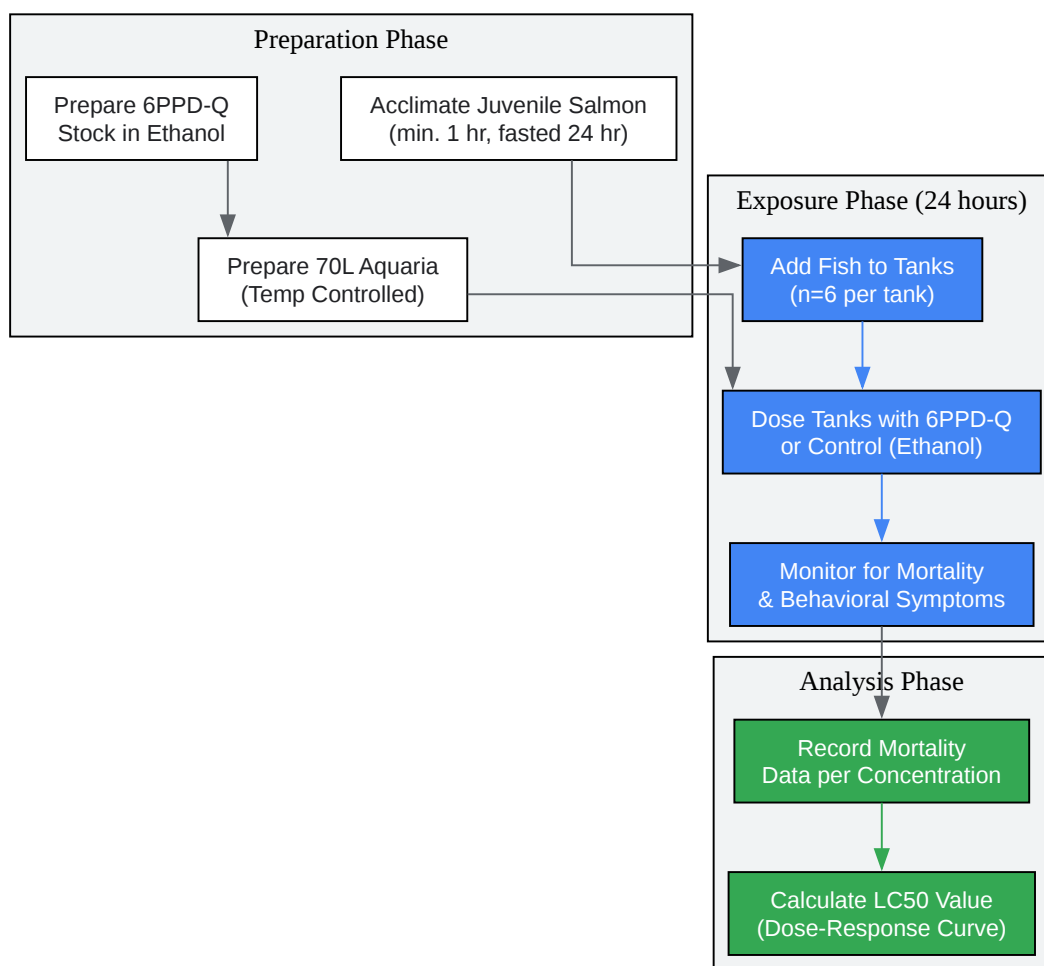
Experimental Protocols

Standardized and reproducible methodologies are critical for assessing the toxicity of emerging contaminants. Below are detailed protocols from seminal studies on 6PPD-Q.

Acute Lethality Testing in Salmonids (WSU Protocol)

This protocol was utilized for determining the LC50 value for highly sensitive juvenile coho salmon.

- **Test Organism:** Juvenile coho salmon (*Oncorhynchus kisutch*), age 1+, weighing 30-64 g. Fish were reared at the WSU Puyallup Research and Extension Center.
- **Exposure System:** Static, aerated exposures conducted in 70 L glass aquaria. Aquaria were placed in recirculating water baths to maintain a constant temperature (10-13 °C).
- **Test Solutions:** A stock solution of a commercial 6PPD-Q standard was prepared in ethanol. Test concentrations were achieved by diluting various volumes of the stock solution into 70 L of system water. The negative control received an equivalent volume of pure ethanol (10 mL).
- **Dosing and Replicates:** To determine the LC50, six concentrations of 6PPD-Q and a negative control were tested. Exposures were repeated in triplicate across three separate weeks, with 6 fish per aquarium.
- **Observations:** Mortality and behavioral symptoms (e.g., surface swimming, loss of equilibrium) were monitored over a 24-hour period.
- **Animal Care:** All experiments conformed to Protocol 04860-002, approved by Washington State University's Institutional Animal Care and Use Committee.



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Workflow for acute toxicity testing of 6PPD-Q in salmonids.

Mechanism of Action and Signaling Pathways

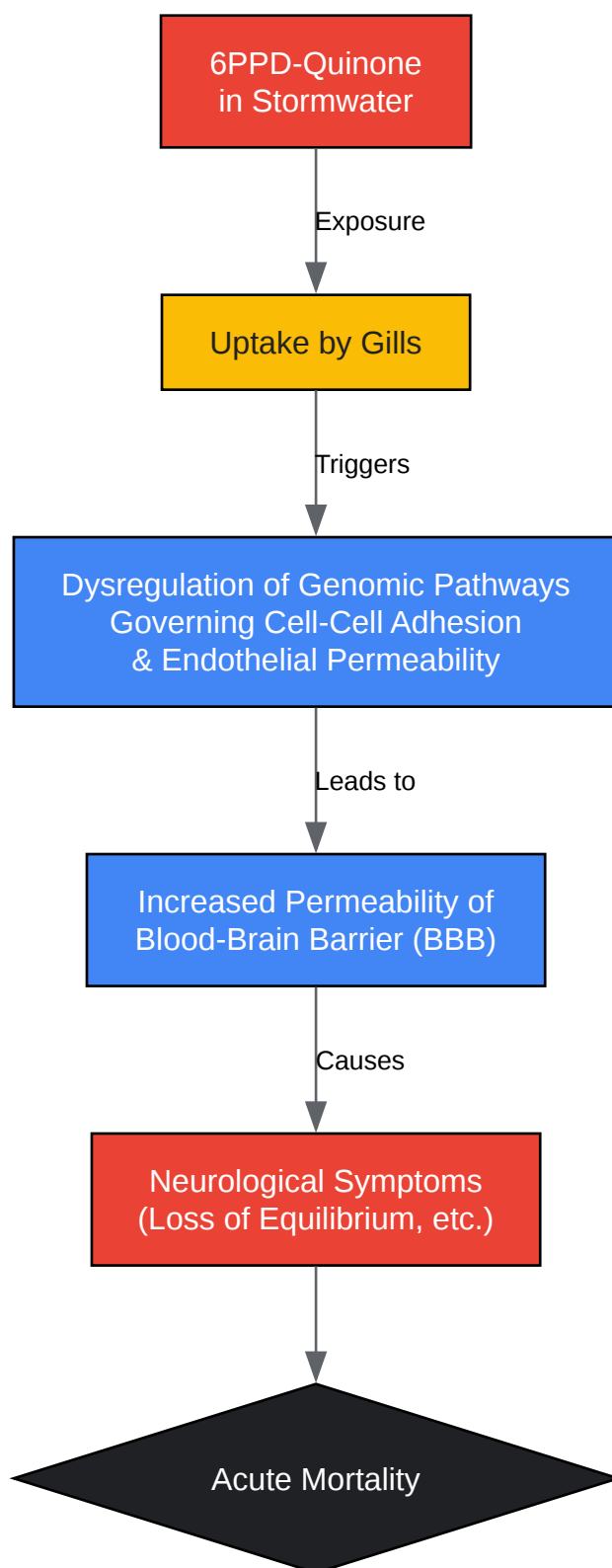
The extreme toxicity of 6PPD-Q in coho salmon is not yet fully understood, but research points towards a disruption of vascular integrity, particularly the blood-brain barrier (BBB).

Disruption of Vascular Permeability

The leading hypothesis for 6PPD-Q's mechanism of action is its effect on the circulatory system. Whole-transcriptome sequencing performed on coho salmon alevin exposed to 6PPD-Q revealed a broad dysregulation of genomic pathways that govern cell-cell contacts and endothelial permeability. This molecular disruption is consistent with physical observations in symptomatic fish, which include increased hematocrit and evidence of plasma leakage from the cerebrovasculature. The resulting breakdown of the blood-brain barrier allows macromolecules and other substances to enter the brain, leading to the neurological symptoms characteristic of URMS, such as loss of equilibrium, followed by death.

Hepatotoxicity in Other Species

While less sensitive species do not typically exhibit acute mortality, chronic exposure can lead to other toxicological effects. In zebrafish, both 6PPD and 6PPD-Q have been shown to induce liver damage. Transcriptomic analysis of liver tissue showed that both compounds disturb lipid and carbohydrate metabolic pathways. Specifically, they were found to downregulate peroxisome proliferator-activated receptor gamma (PPAR γ), a key regulator of lipid metabolism, and increase the expression of pro-inflammatory cytokines, indicating a hepatotoxic effect.

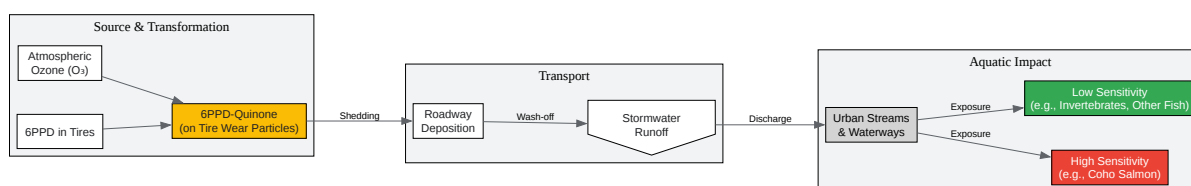


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Proposed toxicological pathway of 6PPD-Q in coho salmon.

Environmental Fate and Transport

6PPD is an antioxidant added to vehicle tires to prevent degradation from atmospheric ozone. Through reaction with ozone, 6PPD is transformed into 6PPD-Q. Tire wear particles, containing 6PPD-Q, are deposited on roadways and other impervious surfaces. During rain events, stormwater runoff serves as the primary transport mechanism, washing these toxic particles into nearby aquatic environments, leading to exposure of aquatic organisms.



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Environmental pathway from 6PPD in tires to aquatic toxicity.

Conclusion and Future Directions

The discovery of 6PPD-quinone as a highly potent and lethal toxicant for specific salmonid species has unveiled a significant environmental threat posed by tire wear particles. While the acute effects on sensitive species like coho salmon are well-documented, significant data gaps remain. Future research should focus on:

- **Chronic and Sublethal Effects:** Understanding the long-term impacts of low-level 6PPD-Q exposure on the growth, reproduction, and overall fitness of a wider range of aquatic species.
- **Mechanism of Species Sensitivity:** Elucidating the precise genetic and physiological reasons for the vast differences in sensitivity observed between closely related species.

- **Bioaccumulation:** Investigating the potential for 6PPD-Q to bioaccumulate in aquatic food webs, which could pose a risk to higher trophic levels, including humans.
- **Mitigation Strategies:** Developing and evaluating effective stormwater treatment technologies, such as green infrastructure, to remove 6PPD-Q from runoff before it enters sensitive aquatic habitats.

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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 3. Tire-related chemical is largely responsible for adult coho salmon deaths in urban streams | UW News [[washington.edu](https://www.washington.edu)]
- 4. SETAC North America 45th Annual Meeting [setac.confex.com]
- 5. www2.gov.bc.ca [www2.gov.bc.ca]
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